

Personal protective equipment for handling EPZ015666

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Compound of Interest

Compound Name: EPZ015666

Cat. No.: B607352

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Essential Safety and Handling Guide for EPZ015666

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PROFESSIONALS

This document provides critical safety and logistical information for the handling and disposal of **EPZ015666**, a potent and selective inhibitor of protein arginine methyltransferase 5 (PRMT5). Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment.

Compound Identification and Properties

A clear understanding of the chemical and physical properties of **EPZ015666** is fundamental for safe handling.

Property	Value
Formal Name	N-[(2S)-3-(3,4-dihydro-2(1H)-isoquinolinyl)-2-hydroxypropyl]-6-(3-oxetanylamino)-4-pyrimidinecarboxamide[1]
Synonyms	GSK3235025[1]
CAS Number	1616391-65-1[1]
Molecular Formula	C ₂₀ H ₂₅ N ₅ O ₃ [1]
Molecular Weight	383.4 g/mol [1]
Appearance	Solid powder
Solubility	Soluble in DMSO (up to 100 mM) and ethanol (up to 50 mM).
Storage	Store at -20°C for long-term stability. Shipped at room temperature.[1]
Stability	≥ 4 years when stored as directed.[1]

Hazard Identification and Personal Protective Equipment (PPE)

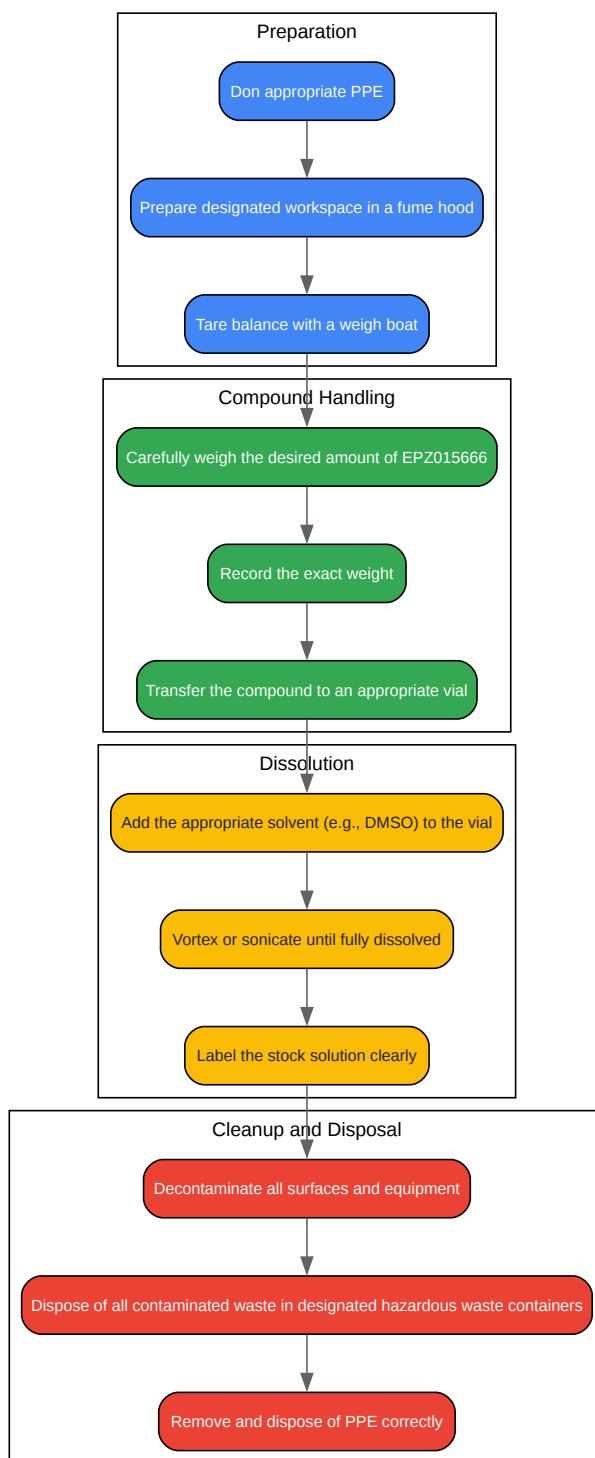
EPZ015666 is a potent bioactive compound. While specific toxicity data is limited, it should be handled with care, assuming high potency and potential for biological effects upon exposure. The following PPE is mandatory when handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	To prevent skin contact and absorption. Double-gloving provides an additional barrier.
Eye Protection	Safety glasses with side shields or safety goggles	To protect eyes from splashes or airborne particles of the compound.
Body Protection	A properly fitted lab coat	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95)	Recommended when handling large quantities of the powder or when there is a risk of aerosolization.

Safe Handling and Operational Workflow

A systematic approach to handling **EPZ015666** is crucial to minimize exposure risk. The following workflow outlines the essential steps for preparing a stock solution.

Workflow for Safe Handling of EPZ015666

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Caption: A step-by-step workflow for the safe handling and preparation of **EPZ015666** stock solutions.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- **Preparation:** Put on all required PPE as specified in the table above. Prepare a clean and decontaminated workspace within a chemical fume hood.
- **Weighing:** Tare a clean, static-free weigh boat on a calibrated analytical balance. Carefully weigh out 3.83 mg of **EPZ015666** powder.
- **Transfer:** Gently transfer the weighed powder into a sterile, appropriately sized vial (e.g., a 1.5 mL microcentrifuge tube).
- **Dissolution:** Add 1 mL of anhydrous DMSO to the vial.
- **Mixing:** Secure the vial cap and vortex the solution until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- **Labeling and Storage:** Clearly label the vial with the compound name, concentration, solvent, and date of preparation. Store the stock solution at -20°C.

Disposal Plan

Proper disposal of **EPZ015666** and associated waste is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container.
Contaminated Labware (e.g., weigh boats, pipette tips)	Place in a designated hazardous waste container immediately after use.
Stock Solutions	Collect in a sealed, labeled hazardous waste container for organic solvents.
Contaminated PPE (e.g., gloves)	Remove and place in a designated hazardous waste bag within the fume hood before exiting the work area.

All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Emergency Procedures

Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. If the spill is small and you are trained to handle it, use an appropriate absorbent material and decontaminate the area. For large spills, contact your institution's EHS department immediately.

By adhering to these safety protocols, researchers can minimize the risks associated with handling the potent PRMT5 inhibitor **EPZ015666** and ensure a safe and productive research environment.

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References

- 1. caymanchem.com [caymanchem.com]
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